

# what is the structure of Z-D-Lys(Boc)-OH

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## Compound of Interest

Compound Name: Z-D-Lys(Boc)-OH

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## An In-depth Technical Guide to the Structure of Z-D-Lys(Boc)-OH

This document provides a detailed examination of the chemical structure of  $\alpha$ -benzyloxycarbonyl-N $\epsilon$ -tert-butyloxycarbonyl-D-lysine, commonly abbreviated as **Z-D-Lys(Boc)-OH**. This compound is a crucial building block in peptide synthesis, where protecting groups are essential for directing the formation of peptide bonds in a controlled manner. This guide is intended for researchers, scientists, and professionals in the field of drug development and peptide chemistry.

## Chemical Identity and Properties

**Z-D-Lys(Boc)-OH** is a derivative of the amino acid D-lysine, where the alpha-amino ( $\alpha$ ) and epsilon-amino ( $\epsilon$ ) groups are protected by a benzyloxycarbonyl (Z) group and a tert-butyloxycarbonyl (Boc) group, respectively.<sup>[1]</sup> This dual protection strategy allows for selective deprotection and subsequent coupling reactions in complex peptide synthesis protocols.<sup>[1]</sup>

## Quantitative Data Summary

The fundamental properties of **Z-D-Lys(Boc)-OH** are summarized in the table below for quick reference.

Property	Value	Reference
IUPAC Name	N $\alpha$ -(benzyloxycarbonyl)-N $\epsilon$ -(tert-butoxycarbonyl)-D-lysine	
Synonyms	N $\alpha$ -Cbz-N $\epsilon$ -Boc-D-lysine, Z-D-Lysine(Boc)-OH	
CAS Number	66845-42-9	
Molecular Formula	C <sub>19</sub> H <sub>28</sub> N <sub>2</sub> O <sub>6</sub>	
Molecular Weight	380.44 g/mol	
Appearance	White to off-white powder or crystalline solid	
Primary Application	Solution-phase peptide synthesis	

## Molecular Structure Analysis

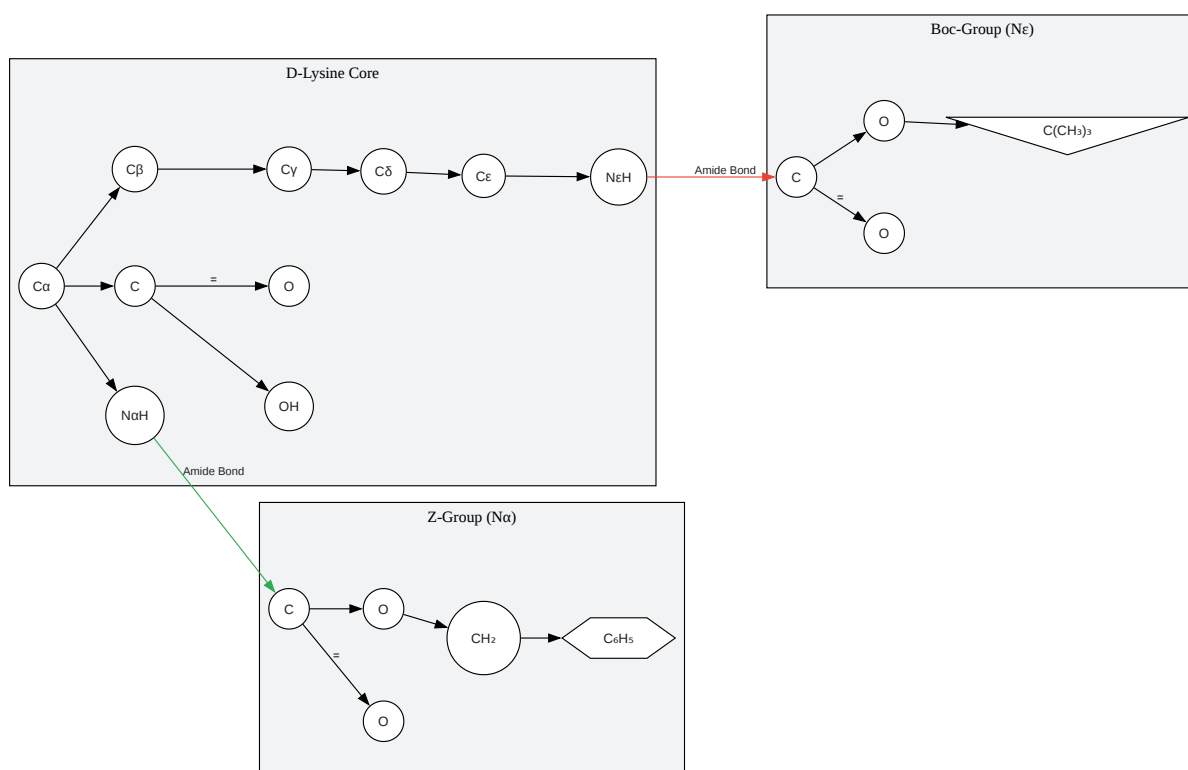
The structure of **Z-D-Lys(Boc)-OH** can be deconstructed into three primary components: the D-lysine backbone, the N $\alpha$ -protecting Z-group, and the N $\epsilon$ -protecting Boc-group.

- D-Lysine Backbone:** The core of the molecule is the D-isomer of lysine, a proteinogenic amino acid. The "D" configuration indicates that the stereocenter at the alpha-carbon (C $\alpha$ ) is in the D-form. Lysine is characterized by a side chain terminating in an epsilon-amino group (N $\epsilon$ ), which, along with the alpha-amino group (N $\alpha$ ), provides a site for chemical modification.
- N $\alpha$ -Carboxybenzyl (Z) Group:** The alpha-amino group attached to the chiral center is protected by a carboxybenzyl (Cbz or Z) group. This group is introduced via a reaction with benzyl chloroformate and is stable under various conditions but can be selectively removed by catalytic hydrogenation.
- N $\epsilon$ -tert-butyloxycarbonyl (Boc) Group:** The epsilon-amino group at the terminus of the lysine side chain is protected by a tert-butyloxycarbonyl (Boc) group. This protecting group is stable in basic and nucleophilic conditions but is labile to acid, allowing for orthogonal deprotection strategies in the presence of a Z-group.

The combination of these components results in a molecule primed for use as a building block in the synthesis of specific peptide sequences.

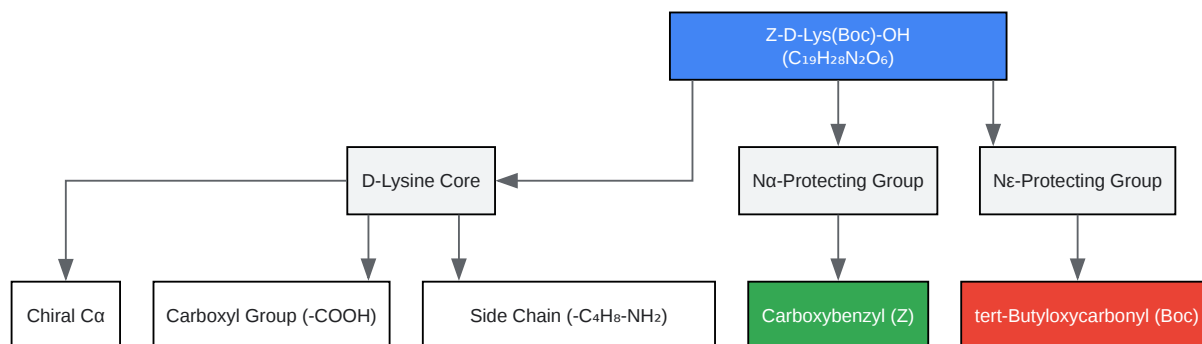
## Structural and Relational Diagrams

To visualize the molecular structure and the relationship between its constituent parts, the following diagrams are provided in Graphviz DOT language.



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Caption: 2D chemical structure of **Z-D-Lys(Boc)-OH**.



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Caption: Hierarchical relationship of structural components.

## Experimental and Methodological Context

While this guide does not detail specific experimental protocols, the structural features described are fundamental to its use. In a typical solution-phase peptide synthesis workflow, the free carboxyl group of **Z-D-Lys(Boc)-OH** would be activated (e.g., using DCC/HOBt) and reacted with the free amino group of another amino acid. The choice of removing either the Z or Boc group for subsequent chain elongation depends on the desired synthetic strategy:

- **Boc Group Removal:** Achieved under acidic conditions (e.g., with trifluoroacetic acid), leaving the Z-group intact for side-chain protection.
- **Z Group Removal:** Typically performed via catalytic hydrogenation (e.g., H<sub>2</sub>/Pd-C), which does not affect the Boc group.

This orthogonal protection scheme provides the chemical selectivity necessary for constructing complex peptides with high fidelity.

## Conclusion

**Z-D-Lys(Boc)-OH** is a strategically designed amino acid derivative whose utility is derived directly from its molecular structure. The presence of two distinct, orthogonally removable protecting groups (Z and Boc) on the alpha- and epsilon-amino groups of a D-lysine core

makes it an invaluable reagent for advanced peptide synthesis. Understanding this structure is the first step for any researcher aiming to incorporate this building block into the synthesis of novel peptides for therapeutic or research purposes.

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## References

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